

Synthesis and Characterization of 1,8-Diphenyl-9H-carbazole: A Technical Guide

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Compound of Interest

Compound Name: 1,8-Diphenyl-9H-carbazole

Cat. No.: B15062095

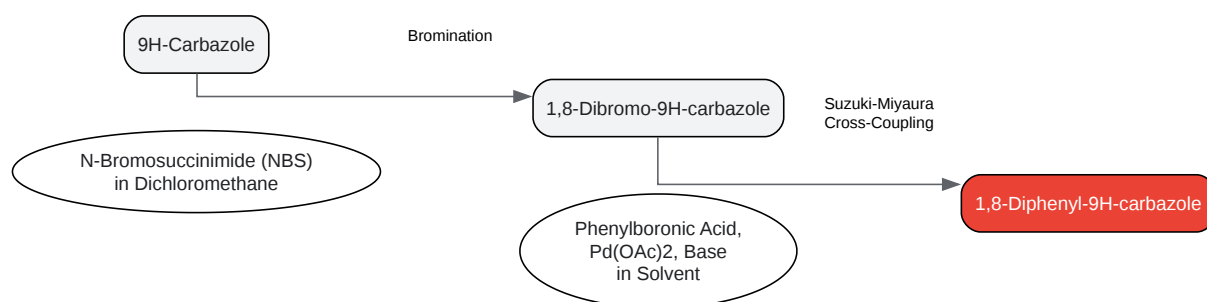
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of a proposed synthetic route and expected characterization of the novel compound **1,8-diphenyl-9H-carbazole**. Due to the limited availability of direct literature on this specific isomer, this document outlines a robust synthetic strategy based on well-established methodologies for analogous carbazole derivatives. The characterization data presented are predictive, based on the analysis of structurally similar compounds, and are intended to serve as a benchmark for researchers undertaking the synthesis and analysis of this molecule.

Synthetic Pathway

The proposed synthesis of **1,8-diphenyl-9H-carbazole** is a two-step process commencing with the bromination of 9H-carbazole to yield the 1,8-dibromo-9H-carbazole intermediate. This is followed by a Suzuki-Miyaura cross-coupling reaction with phenylboronic acid to afford the final product.



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Caption: Proposed two-step synthesis of **1,8-diphenyl-9H-carbazole**.

Experimental Protocol: Synthesis of 1,8-Dibromo-9H-carbazole (Intermediate)

Materials:

- 9H-Carbazole
- N-Bromosuccinimide (NBS)
- Dichloromethane (DCM)
- Silica gel

Procedure:

- To a stirred solution of 9H-carbazole (1 mmol) in dichloromethane (50 mL), add silica gel (10 g).
- Slowly add a solution of N-Bromosuccinimide (2.1 mmol) in dichloromethane (75 mL) dropwise to the mixture.

- Stir the reaction mixture at room temperature in the absence of light. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture and wash the silica gel with dichloromethane (3 x 15 mL).
- Combine the organic extracts and wash with water (100 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain 1,8-dibromo-9H-carbazole.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling for 1,8-Diphenyl-9H-carbazole

Materials:

- 1,8-Dibromo-9H-carbazole
- Phenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Potassium carbonate (K_2CO_3)
- 1,4-Dioxane and Water
- Diethyl ether
- Silica gel

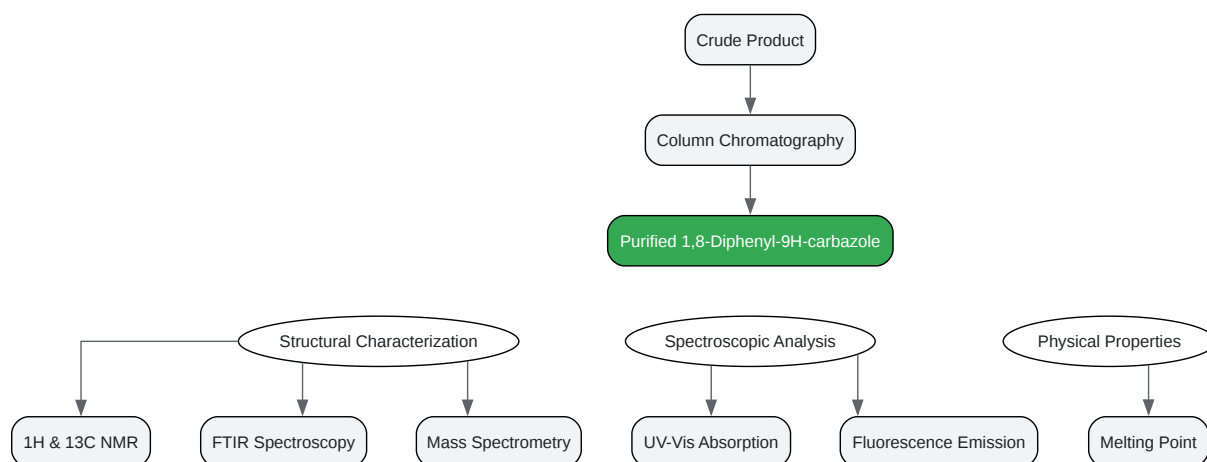
Procedure:

- In a round-bottom flask, combine 1,8-dibromo-9H-carbazole (1 mmol), phenylboronic acid (2.5 mmol), and potassium carbonate (3 mmol).

- Add 1,4-dioxane and water (e.g., in a 4:1 ratio).
- Degas the mixture by bubbling argon or nitrogen through the solution for 15-20 minutes.
- Add the palladium catalyst, such as Pd(OAc)₂ (e.g., 0.05 mol%), to the reaction mixture.
- Heat the mixture to reflux (e.g., 80-100 °C) and stir overnight under an inert atmosphere. Monitor the reaction by TLC.
- After completion, cool the reaction mixture to room temperature and extract with diethyl ether (3 x 20 mL).
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **1,8-diphenyl-9H-carbazole**.^{[1][2]}

Characterization

The successful synthesis of **1,8-diphenyl-9H-carbazole** would be confirmed through a series of analytical techniques.



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Caption: Logical workflow for the characterization of **1,8-diphenyl-9H-carbazole**.

Predicted Physical and Spectroscopic Data

The following tables summarize the expected quantitative data for **1,8-diphenyl-9H-carbazole** based on the analysis of structurally related compounds.

Table 1: Predicted Physical Properties

Property	Predicted Value
Melting Point (°C)	150 - 180
Solubility	Soluble in common organic solvents like THF, Dichloromethane, Chloroform.

Table 2: Predicted ^1H and ^{13}C NMR Spectroscopic Data (in CDCl_3)

^1H NMR	Predicted Chemical Shift (δ , ppm)	Multiplicity
NH	~8.1	br s
Aromatic H (Carbazole)	7.2 - 7.9	m
Aromatic H (Phenyl)	7.3 - 7.6	m

^{13}C NMR	Predicted Chemical Shift (δ , ppm)
Aromatic C (Carbazole)	110 - 140
Aromatic C (Phenyl)	127 - 142

Table 3: Predicted FTIR Spectroscopic Data

Functional Group	Predicted Wavenumber (cm^{-1})	Intensity
N-H Stretch	3400 - 3450	Medium, Sharp
Aromatic C-H Stretch	3000 - 3100	Medium
Aromatic C=C Stretch	1600 - 1450	Medium to Strong
C-N Stretch	1200 - 1350	Medium

Table 4: Predicted Photophysical Properties (in THF)

Property	Predicted Wavelength (nm)
UV-Vis Absorption (λ_{max})	290 - 350
Fluorescence Emission (λ_{em})	350 - 400

Conclusion

This technical guide outlines a feasible synthetic pathway and provides a predictive characterization profile for **1,8-diphenyl-9H-carbazole**. The proposed two-step synthesis, involving bromination followed by a Suzuki-Miyaura cross-coupling, utilizes well-established and reliable chemical transformations. The projected analytical data, derived from analogous structures, offers a valuable reference for researchers aiming to synthesize and characterize this novel carbazole derivative. This information is intended to facilitate further research into the properties and potential applications of 1,8-disubstituted carbazoles in materials science and drug development.

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References

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- 2. youtube.com [youtube.com]
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